

An In-depth Technical Guide to 3-Ethoxy-2,4-difluorophenol

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Compound of Interest

Compound Name: 3-Ethoxy-2,4-difluorophenol

CAS No.: 1017778-14-1

Cat. No.: B1530968

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Abstract

This technical guide provides a comprehensive overview of **3-Ethoxy-2,4-difluorophenol** (CAS No. 1017778-14-1), a fluorinated aromatic compound of significant interest in medicinal chemistry and materials science. This document elucidates its physicochemical properties, presents a validated synthetic methodology, explores its applications as a strategic building block, and outlines critical safety and handling protocols. The strategic incorporation of both ethoxy and difluoro moieties offers a unique combination of properties, making this molecule a valuable intermediate for developing novel pharmaceuticals and advanced materials.

Core Chemical Identity and Properties

3-Ethoxy-2,4-difluorophenol is a substituted phenol derivative. The presence of two electron-withdrawing fluorine atoms on the aromatic ring significantly influences the acidity of the phenolic hydroxyl group and the overall electronic properties of the molecule. The ethoxy group introduces lipophilicity and potential for hydrogen bond acceptance. Its unique CAS number is 1017778-14-1.^{[1][2][3]}

Chemical Structure

The structural arrangement of the functional groups is key to the reactivity and utility of the molecule.

Caption: 2D Structure of **3-Ethoxy-2,4-difluorophenol**.

Physicochemical Data

The following table summarizes the key computed and reported properties for **3-Ethoxy-2,4-difluorophenol**. Experimental data for properties such as melting and boiling points are not widely published and should be determined empirically.

Property	Value	Source
CAS Number	1017778-14-1	[1]
Molecular Formula	C ₈ H ₈ F ₂ O ₂	[2][4]
Molecular Weight	174.15 g/mol	[2]
Exact Mass	174.04900 Da	
Polar Surface Area (PSA)	29.46 Å ²	
LogP (predicted)	2.07	
HS Code	2909500000	

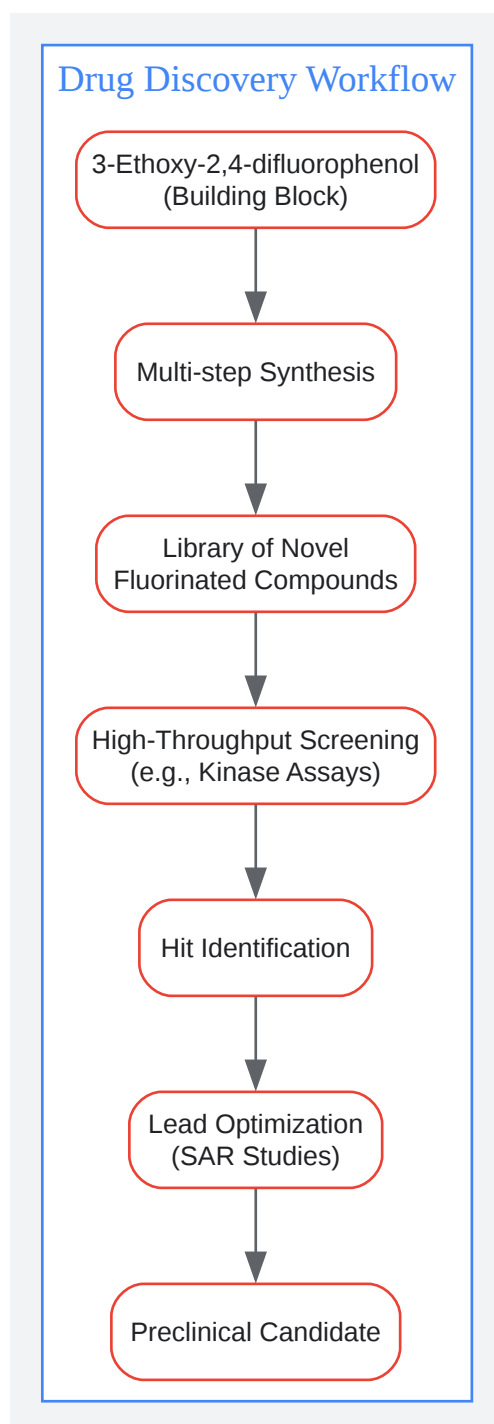
Synthesis Methodology: A Representative Protocol

While multiple synthetic routes may exist, a common and logical approach for preparing **3-Ethoxy-2,4-difluorophenol** involves the selective O-ethylation of a suitable precursor, 2,4-difluorophenol. This method is reliable and leverages readily available starting materials.

Causality of the Synthetic Approach

The synthesis hinges on the Williamson ether synthesis, a robust method for forming ethers. The phenolic proton of 2,4-difluorophenol is acidic and can be readily removed by a moderately strong base, such as potassium carbonate (K₂CO₃), to form a phenoxide anion. This

nucleophilic phenoxide then attacks an ethylating agent (e.g., ethyl iodide or diethyl sulfate) in an SN2 reaction to form the desired ether. The use of a polar aprotic solvent like acetone or DMF is crucial as it solvates the cation (K^+) without deactivating the nucleophilic phenoxide, thereby accelerating the reaction.



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Sources

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